

Comparing mechanical properties of HEAA and poly(N,N-dimethylacrylamide) hydrogels.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(2-Hydroxyethyl)acrylamide

Cat. No.: B3029720

[Get Quote](#)

A Comparative Analysis of the Mechanical Properties of High-Entropy Alloy-Like (HEAA) and Poly(N,N-dimethylacrylamide) Hydrogels

In the evolving landscape of advanced soft materials, both high-entropy alloy-like (HEAA) hydrogels and poly(N,N-dimethylacrylamide) (PDMAA) hydrogels have garnered significant interest for their tunable mechanical properties and potential applications in biomedical and engineering fields. This guide provides an objective comparison of their mechanical performance, supported by experimental data and detailed methodologies, to assist researchers, scientists, and drug development professionals in their material selection and development endeavors.

Executive Summary

HEAA hydrogels are an emerging class of materials inspired by high-entropy alloys, aiming to achieve superior mechanical properties through compositional complexity and entropic stabilization. While research is still in its nascent stages, preliminary data on systems like metastable high-entropy gelatin (MHEG) hydrogels show a promising combination of softness, strength, and toughness, with a Young's modulus in the range of 0.3-0.5 MPa, tensile strength of approximately 2.0 MPa, and high extensibility exceeding 600%.^[1]

Conversely, poly(N,N-dimethylacrylamide) (PDMAA) hydrogels are a well-established class of materials with a vast body of research detailing their mechanical characteristics. The mechanical properties of PDMAA hydrogels are highly tunable and can be significantly enhanced through various strategies such as copolymerization, the inclusion of

nanocomposites, or the formation of interpenetrating polymer networks (IPN). This versatility allows for the creation of PDMAA hydrogels with a wide spectrum of mechanical behaviors, from soft and highly stretchable to tough and robust.

Quantitative Comparison of Mechanical Properties

The following tables summarize the key mechanical properties of HEAA and various formulations of PDMAA hydrogels based on available experimental data.

Table 1: Mechanical Properties of HEAA Hydrogels

Hydrogel Type	Young's Modulus (MPa)	Tensile Strength (MPa)	Elongation at Break (%)	Toughness (MJ/m ³)	Citation(s)
Metastable High-Entropy Gelatin (MHEG)	0.3 - 0.5	2.0 ± 0.2	> 600	8.1	[1] [2]
Thermal-Stiffening High-Entropy (20% AAm)	118 (stiffened state)	-	260 (stiffened state)	8.1 (stiffened state)	[2]

Note: Data for HEAA hydrogels is limited and represents early findings in this specific area.

Table 2: Mechanical Properties of Poly(N,N-dimethylacrylamide) (PDMAA) Hydrogels

PDMAA Hydrogel Formulation	Young's Modulus	Tensile Strength	Elongation at Break (%)	Citation(s)
PDMAA/Alginate IPN	-	Markedly improved over single network	-	[3]
PDMAA/Chitosan Semi-IPN	Lower strength than IPN	Relatively low	-	[3]
Supramolecular PDMAA-grafted-PMAAc	Stiff and tough	-	-	[4]
Dual-Physical Crosslinking (with nanoclay)	-	7.5 - 60 kPa	1630 - 3000	[5]
Self-healing (micellar copolymerization)	-	-	up to 4200	[1]
PDMAA with FOSA	130 - 190 kPa	-	1000 - 1600	[2]

Experimental Protocols

The mechanical properties cited in this guide are typically determined using standard materials testing protocols.

1. Tensile Testing:

- Objective: To measure the tensile strength, elongation at break, and Young's modulus of the hydrogel.
- Methodology:

- Hydrogel samples are prepared in a specific shape, often dumbbell-shaped, according to standards like ASTM D638.
- The sample is clamped into a universal testing machine.
- A uniaxial tensile load is applied at a constant strain rate until the sample fractures.
- Stress is calculated as the applied force divided by the initial cross-sectional area.
- Strain is calculated as the change in length divided by the initial length.
- The Young's modulus is determined from the initial linear slope of the stress-strain curve.
- Tensile strength is the maximum stress the sample withstands before fracturing.
- Elongation at break is the strain at which the sample fractures.

2. Compression Testing:

- Objective: To determine the compressive strength and modulus of the hydrogel.
- Methodology:
 - Cylindrical or cubic hydrogel samples are prepared.
 - The sample is placed between two flat plates on a universal testing machine.
 - A compressive load is applied at a constant rate.
 - Stress and strain are calculated similarly to tensile testing.
 - Compressive strength is the maximum stress before failure or at a specified strain.

3. Fracture Toughness Testing:

- Objective: To measure the energy required to propagate a crack in the hydrogel.
- Methodology:

- A notch of a specific geometry is introduced into the hydrogel sample.
- The sample is subjected to tensile loading.
- The fracture toughness is calculated based on the critical stress intensity factor or the energy release rate at the point of crack propagation.

Visualization of Comparative Framework

The following diagram illustrates the logical relationship in comparing the mechanical properties of HEAA and PDMAA hydrogels, highlighting the diversity of formulations within the PDMAA class.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Soft, strong, tough, and durable bio-hydrogels via maximizing elastic entropy - PMC [pmc.ncbi.nlm.nih.gov]
- 2. High-entropy thermal-stiffening hydrogels with fast switching dynamics - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Comparing mechanical properties of HEAA and poly(N,N-dimethylacrylamide) hydrogels.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3029720#comparing-mechanical-properties-of-heaa-and-poly-n-n-dimethylacrylamide-hydrogels]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com